

The Obscure Presence of Nonadecanoate in the Plant Kingdom: A Technical Guide

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Compound of Interest

Compound Name: Nonadecanoate

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This technical guide provides an in-depth analysis of the natural sources and abundance of **nonadecanoate** (C19:0), a long-chain saturated fatty acid, in the plant kingdom. Geared towards researchers, scientists, and professionals in drug development, this document synthesizes current knowledge, presents quantitative data, details experimental methodologies for its analysis, and visualizes relevant biochemical pathways. While not as prevalent as its even-chained counterparts, **nonadecanoate**'s presence in certain plant species warrants closer investigation for its potential physiological roles and applications.

Natural Sources and Abundance of Nonadecanoate

Nonadecanoic acid is a straight-chain saturated fatty acid that has been identified in various plant and bacterial sources[1]. Although considered a minor component in most common vegetable oils and plant tissues, its presence has been documented in specific species[2][3][4]. Quantitative analysis reveals a varied and often low abundance of **nonadecanoate** across different plant parts and species.

The following table summarizes the quantitative data on **nonadecanoate** abundance in selected plants. It is important to note that many studies on the fatty acid composition of common plants like *Arachis hypogaea* (peanut) and *Moringa oleifera* do not report the presence of nonadecanoic acid, suggesting its absence or presence below the limit of detection in the analyzed samples[5][6][7][8][9][10][11][12].

Plant Species	Family	Plant Part	Method of Analysis	Abundance of Nonadecanoate (% of total fatty acids)	Reference
Decaisnea insignis	Lardizabalaceae	Seed	GC-MS	0.68 (weight-%)	PlantFAdb[13]
Punica granatum	Lythraceae	Seed	GC-MS	0.84 (weight-%)	PlantFAdb[14]
Viburnum cylindricum	Adoxaceae	Seed	GC-MS	0.45 (weight-%)	PlantFAdb[14]
Rhododendron smirnowii	Ericaceae	Not Specified	GC-MS	0.3 (weight-%)	PlantFAdb[14]
Gahnia pauciflora	Cyperaceae	Seed	GLC	0.9 (GLC-Area-%)	PlantFAdb
Callitris endlicheri	Cupressaceae	Seed/Leaf	GLC	0.9 (GLC-Area-%)	PlantFAdb[15]
Solanum tuberosum	Solanaceae	Not Specified	Not Specified	Reported, not quantified	PubChem[1]
Arachis hypogaea	Fabaceae	Seed/Oil	GC-FID, GC-MS	Not Detected	[8][9][12]
Moringa oleifera	Moringaceae	Seed Oil	GC-MS	Not Detected	[5][7][10][11]

Experimental Protocols for Nonadecanoate Analysis

The accurate identification and quantification of **nonadecanoate** in plant tissues necessitate a multi-step analytical approach, primarily centered around gas chromatography-mass spectrometry (GC-MS). The following is a detailed methodology for the analysis of fatty acids, including **nonadecanoate**, in plant samples.

Protocol 1: Extraction and Transesterification of Fatty Acids from Plant Tissue for GC-MS Analysis

This protocol outlines the conversion of fatty acids in plant lipids to fatty acid methyl esters (FAMES) for subsequent analysis.

1. Reagents and Materials:

- Plant tissue (fresh or lyophilized)
- Liquid nitrogen
- Mortar and pestle or homogenizer
- Chloroform
- Methanol
- 0.9% (w/v) NaCl solution
- Internal Standard (IS): Pentadecanoic acid (C15:0) or cis-10-Heptadecenoic acid (C17:1) solution of known concentration in chloroform/methanol. Nonadecanoic acid itself is often used as an internal standard for the quantification of other fatty acids.
- 1 M Methanolic HCl (or 5% H₂SO₄ in methanol, or 14% BF₃ in methanol)
- n-Hexane
- Anhydrous sodium sulfate
- Glass centrifuge tubes with Teflon-lined caps
- Water bath or heating block
- Vortex mixer
- Centrifuge

- Gas chromatograph coupled with a mass spectrometer (GC-MS)

2. Procedure:

- 2.1. Sample Preparation and Homogenization:

- Weigh accurately 50-100 mg of fresh or 10-20 mg of lyophilized plant tissue.
- Immediately freeze the tissue in liquid nitrogen to quench enzymatic activity.
- Grind the frozen tissue to a fine powder using a pre-chilled mortar and pestle or a mechanical homogenizer.

- 2.2. Lipid Extraction (Folch Method):

- Transfer the powdered tissue to a glass centrifuge tube.
- Add a known amount of the internal standard. The IS is crucial for accurate quantification.
- Add 2 mL of a chloroform:methanol (2:1, v/v) mixture.
- Vortex vigorously for 2 minutes to ensure thorough mixing and extraction.
- Add 0.5 mL of 0.9% NaCl solution to induce phase separation.
- Vortex for another minute and then centrifuge at 2000 x g for 10 minutes.
- Carefully collect the lower chloroform phase containing the lipids using a Pasteur pipette and transfer it to a new clean tube.
- Dry the lipid extract under a gentle stream of nitrogen gas.

- 2.3. Transesterification to Fatty Acid Methyl Esters (FAMES):

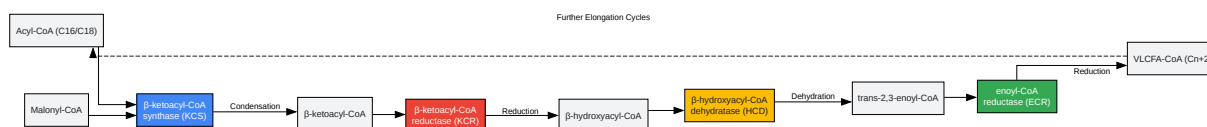
- To the dried lipid extract, add 2 mL of 1 M methanolic HCl.
- Seal the tube tightly and heat at 80°C for 1-2 hours in a water bath or heating block. This step converts the fatty acids to their more volatile methyl esters.

- Cool the tube to room temperature.
- Add 1 mL of n-hexane and 1 mL of distilled water to the tube.
- Vortex for 1 minute to extract the FAMES into the hexane layer.
- Centrifuge at 1000 x g for 5 minutes to separate the phases.
- Carefully transfer the upper hexane layer containing the FAMES to a new vial.
- Pass the hexane extract through a small column of anhydrous sodium sulfate to remove any residual water.
- Concentrate the FAME solution under a stream of nitrogen to a final volume of approximately 100-200 μ L.
- 2.4. GC-MS Analysis:
 - Inject 1 μ L of the FAME extract into the GC-MS system.
 - Use a suitable capillary column for fatty acid analysis (e.g., a polar column like DB-WAX or a non-polar column like DB-5ms).
 - Set up an appropriate temperature program for the GC oven to separate the FAMES based on their boiling points and polarity.
 - The mass spectrometer is used to identify the individual FAMES based on their mass spectra and retention times compared to known standards.
 - Quantification of **nonadecanoate** is achieved by comparing its peak area to that of the internal standard.

Signaling Pathways and Biological Roles

Nonadecanoate is a very-long-chain fatty acid (VLCFA), defined as a fatty acid with a chain length of more than 18 carbons[16]. In plants, VLCFAs are crucial for various biological processes[17]. They are synthesized in the endoplasmic reticulum by the fatty acid elongase (FAE) complex[18].

The biosynthesis of VLCFAs, including **nonadecanoate**, is a cyclical process involving four key enzymatic reactions that sequentially add two-carbon units from malonyl-CoA to an existing acyl-CoA chain.

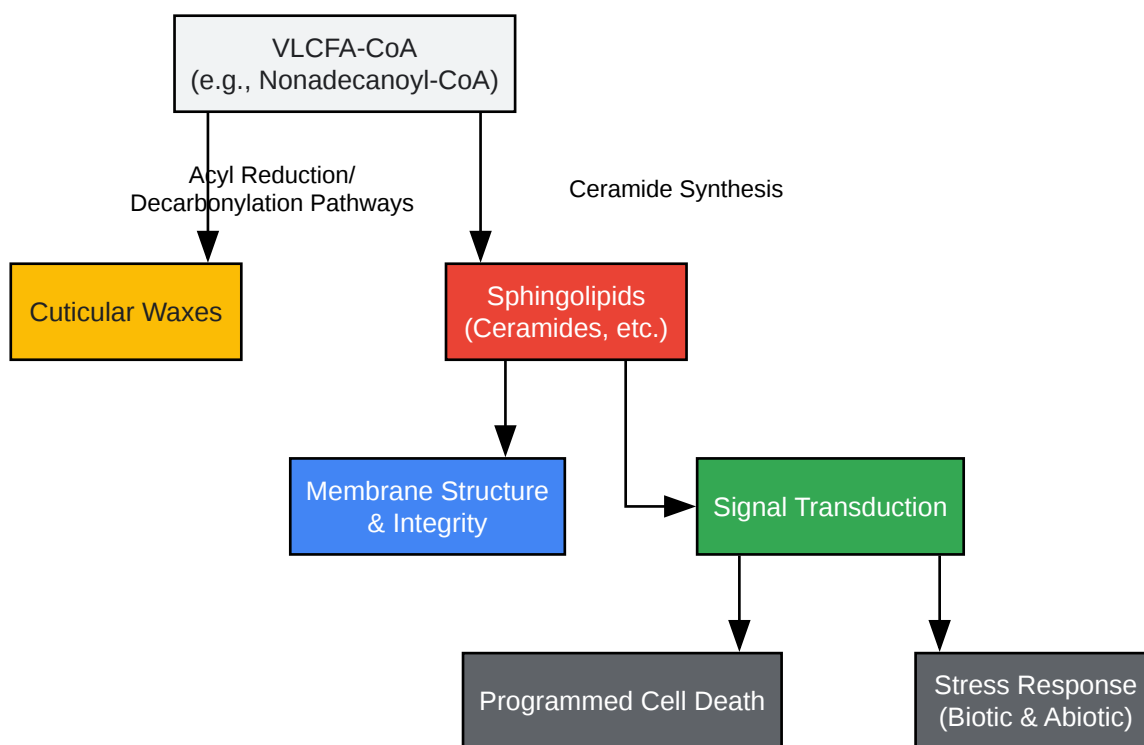


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VLCFA Biosynthesis Pathway in the Endoplasmic Reticulum.

VLCFAs, including **nonadecanoate**, serve as precursors for the synthesis of essential structural and signaling lipids. Their primary fates include incorporation into cuticular waxes, which form a protective barrier on the plant surface, and sphingolipids, which are critical components of cellular membranes and are increasingly recognized for their role in signal transduction[18][19][20].

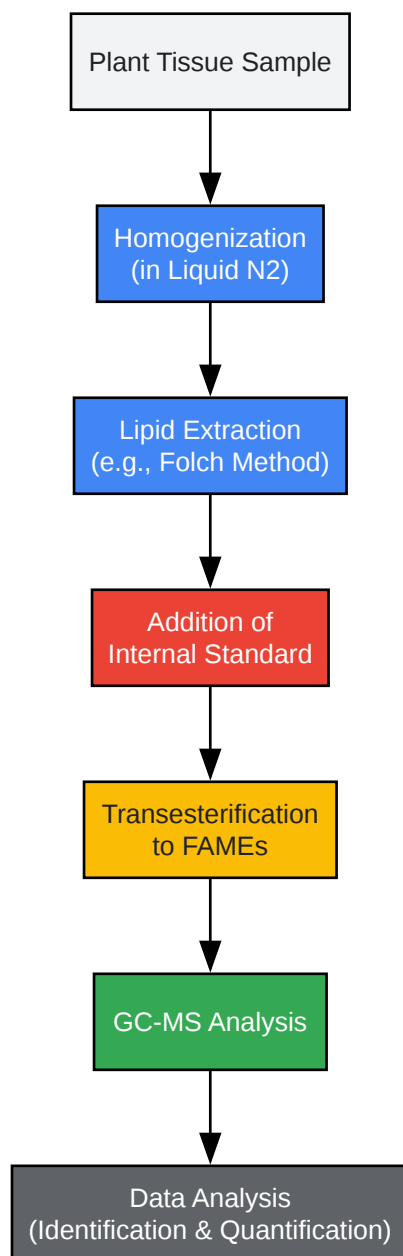
While direct signaling roles for free **nonadecanoate** are not well-established, its incorporation into sphingolipids places it at the heart of important signaling cascades. Sphingolipids and their metabolites are known to be involved in regulating programmed cell death (PCD), stress responses, and plant-pathogen interactions[17][19][20][21]. Alterations in the levels of VLCFAs can impact the composition of sphingolipids, thereby influencing these critical signaling pathways.



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Metabolic Fates of VLCFAs and Their Role in Signaling.

The following diagram illustrates a generalized workflow for the analysis of **nonadecanoate** in plant samples, from sample collection to data analysis.



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Workflow for **Nonadecanoate** Analysis in Plants.

In conclusion, while nonadecanoic acid is a rare fatty acid in the plant kingdom, its confirmed presence in certain species and its role as a VLCFA precursor to essential structural and signaling molecules make it a subject of interest for further research. The methodologies outlined in this guide provide a robust framework for its accurate analysis, which is fundamental to unraveling its complete physiological significance in plants.

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References

- 1. Nonadecanoic Acid | C₁₉H₃₈O₂ | CID 12591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rtsf.natsci.msu.edu [rtsf.natsci.msu.edu]
- 3. moleculardepot.com [moleculardepot.com]
- 4. caymanchem.com [caymanchem.com]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. Chemical Characterization and Nutritional Markers of South African Moringa oleifera Seed Oils - PMC [pmc.ncbi.nlm.nih.gov]
- 8. field-crops.org [field-crops.org]
- 9. scispace.com [scispace.com]
- 10. scilit.com [scilit.com]
- 11. air.unimi.it [air.unimi.it]
- 12. pjnonline.org [pjnonline.org]
- 13. PlantFAdb: Datasets [fatplants.net]
- 14. PlantFAdb: 19:0; Nonadecanoic acid; NSC 11914; n-Nonadecanoic acid; n-Nonadecylic acid [fatplants.net]
- 15. PlantFAdb: 19:0; Nonadecanoic acid; NSC 11914; n-Nonadecanoic acid; n-Nonadecylic acid [fatplants.net]
- 16. Biosynthesis and Functions of Very-Long-Chain Fatty Acids in the Responses of Plants to Abiotic and Biotic Stresses - PMC [pmc.ncbi.nlm.nih.gov]
- 17. tandfonline.com [tandfonline.com]
- 18. Very long chain fatty acid and lipid signaling in the response of plants to pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- 19. tandfonline.com [tandfonline.com]

- 20. researchgate.net [researchgate.net]
- 21. Frontiers | How Very-Long-Chain Fatty Acids Could Signal Stressful Conditions in Plants? [frontiersin.org]
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